

Operational Guide: Disposal of Tri-O-acetyl-D-[2-¹³C]glucal

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Compound of Interest

Compound Name: *Tri-O-acetyl-D-[2-¹³C]glucal*

CAS No.: 478529-36-1

Cat. No.: B584031

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Part 1: Executive Safety Assessment^[1]^[2] The Isotope Distinction (Critical)

Stop. Before initiating any radiation safety protocols, verify the label. **Tri-O-acetyl-D-[2-¹³C]glucal** contains Carbon-13 (

).^[1]

- Status: STABLE ISOTOPE.
- Radioactivity: NONE.^[1]
- Action: Do NOT dispose of this material in radioactive waste streams (e.g.,

or

bins). Doing so will incur unnecessary costs and regulatory non-compliance for your facility.

^[1] Treat this strictly as Chemical Waste.

Chemical Hazard Profile

While the isotopic label is benign, the chemical structure (an acetylated glycal) presents specific organic hazards.[2]

Parameter	Specification	Operational Implication
CAS No.	2873-29-2 (Unlabeled parent)	Use parent CAS for waste manifesting if specific isotope CAS is not listed in your EHS software.[1]
Physical State	Solid (Crystalline powder) or Viscous Oil	May exist as a supercooled liquid; handle with solids protocols.[1]
Flash Point	>110°C (Combustible)	Not D001 (Ignitable) unless in flammable solvent.[1]
Reactivity	Acid/Base Sensitive	Hydrolysis Risk: In the presence of moisture and acids, acetyl groups hydrolyze to release Acetic Acid, causing pH drops and potential pressure buildup in sealed waste containers.[2]
Toxicity	Irritant (Xi)	Standard PPE is mandatory.[1] Avoid inhalation of dust.[1][3] [4]

Part 2: Waste Characterization & Segregation

Effective disposal relies on correct waste stream segregation.[2][1] As a Senior Scientist, I advise against "over-classifying" waste, which complicates incineration.[2]

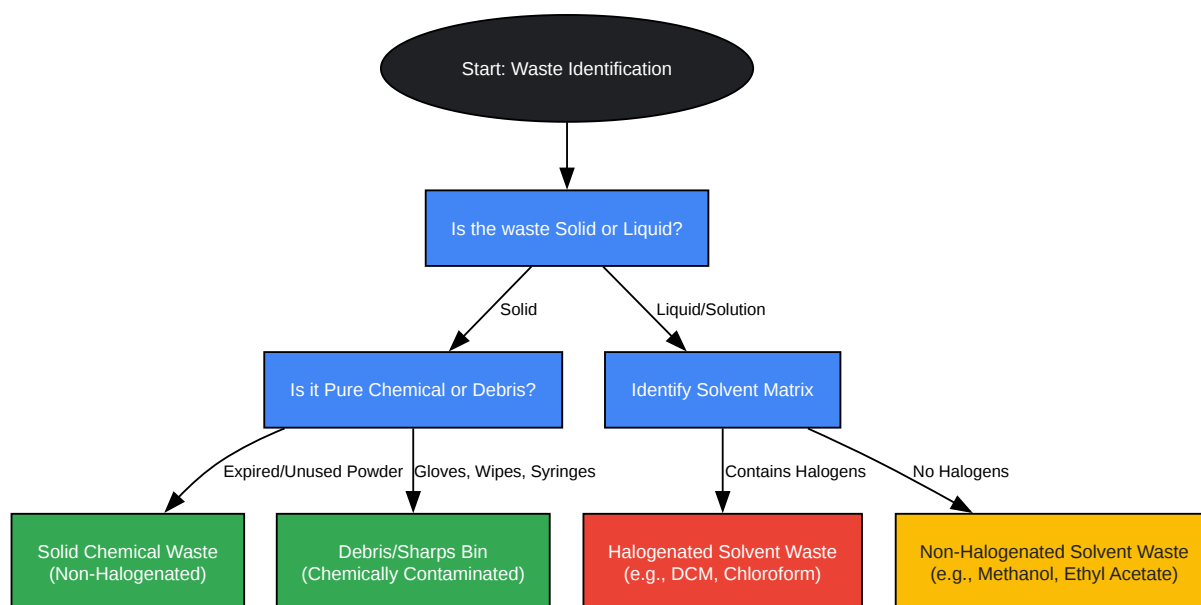
The "Why" Behind the Protocol

We do not dispose of sugar derivatives down the drain, even if they seem biologically benign.
[2]

- High Biological Oxygen Demand (BOD): Sugar derivatives released into waterways promote bacterial growth that depletes oxygen, harming aquatic ecosystems.[2]
- Hydrolysis Products: As noted, the release of acetic acid can damage plumbing and alter effluent pH.[2]
- Regulatory Compliance: EPA and local regulations generally prohibit the drain disposal of chemical reagents regardless of toxicity.

Decision Logic for Disposal

Use the following logic flow to determine the correct waste container.



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Figure 1: Waste stream segregation logic for **Tri-O-acetyl-D-[2-13C]glucal**. Ensure separation of halogenated solvents if used in extraction.

Part 3: Step-by-Step Disposal Protocols

Scenario A: Disposal of Pure Substance (Expired or Excess)

Context: You have a vial of the solid powder that is no longer needed.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar compatible with organic solids.[1]
- Transfer:
 - Work inside a chemical fume hood to prevent dust inhalation.[1]
 - Transfer the solid directly into the waste container.
 - Solvent Rinse: Rinse the original vial with a small amount of acetone or ethanol. Add this rinse to the Liquid organic waste stream (see Scenario B), NOT the solid bin.
- Labeling:
 - Affix a hazardous waste tag.[2][1]
 - Chemical Name: "Tri-O-acetyl-D-glucal (Stable Isotope 13C)".[1]
 - Hazard Checkbox: "Irritant".[2][1]
 - Note: Explicitly writing "Stable Isotope" prevents confusion during waste pickup.

Scenario B: Disposal of Reaction Mixtures (Liquid)

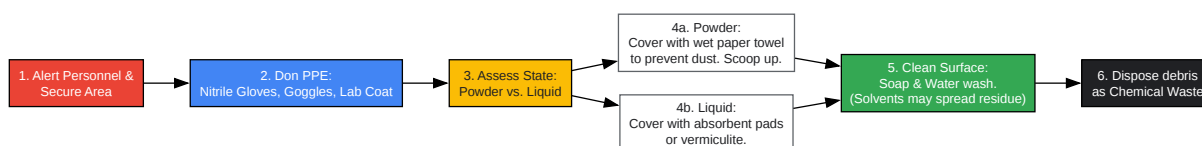
Context: The glucal is dissolved in a solvent (e.g., Dichloromethane, Methanol) following a reaction.[2]

- Check pH: Before consolidating, dip a pH strip into the solution.[2]
 - If Acidic (pH < 4): Neutralize with Sodium Bicarbonate (NaHCO_3) to prevent hydrolysis and pressure buildup in the drum.

- Segregate by Solvent:
 - Halogenated: If dissolved in DCM or Chloroform -> Red Can (Halogenated Waste).[1]
 - Non-Halogenated: If dissolved in Methanol, Ethyl Acetate, or Toluene -> Yellow/Clear Can (Non-Halogenated Organic).[2][1]
- Pour & Seal: Funnel waste into the carboy. Close the cap tightly immediately after use to prevent volatile emissions.

Scenario C: Spill Management

Context: A vial drops and shatters on the benchtop.



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Figure 2: Immediate spill response workflow.[1][4] Note the specific instruction to use wet towels for powder to minimize aerosolization.

Part 4: Scientific Integrity & Troubleshooting Stability & Storage Pre-Disposal

If you are accumulating waste over time, store the waste container in a cool, dry place.[2]

- The Mechanism of Failure: Acetyl groups on the glucose ring are "protecting groups." In a waste container that contains traces of strong acid (e.g., from a previous cleavage step), these groups will cleave.[2]
- The Result: Evolution of heat and acetic acid fumes.

- Prevention: Always segregate strong acid waste from organic synthesis waste, or neutralize before combining.[2]

Recovery of

Because

enrichment is expensive, verify if your facility has a Recovery Program.[2][1]

- High-purity isotope waste is sometimes collected separately for reprocessing by specialized vendors.[1]
- Self-Validation: Check the current market price of the isotope. If the waste contains >1g of material, contact your lab manager before standard incineration.[2]

References

- Moravek, Inc. (2019).[2] How To Store And Dispose Of Radiolabeled Compounds. Retrieved from [Link]
 - Supports the distinction between stable and radioactive isotope disposal.[5][6]
- Provides comparative protocols for stable vs. radioactive waste.
- ◦ Source for physical properties, flash point, and PPE requirements.[2]
- U.S. Environmental Protection Agency (EPA).Hazardous Waste Codes & Regulations (40 CFR Part 261).[1] Retrieved from [Link]
 - Authoritative source for waste coding (D001, F-codes).

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Sources

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- [2. Waste Code \[rcrainfo.epa.gov\]](#)
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- [5. How to Dispose the Waste from Isotope Labeling \[bocsci.com\]](#)
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